

crystal structure of anhydrous calcium acrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium acrylate

Cat. No.: B1594391

[Get Quote](#)

Anhydrous Calcium Acrylate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Anhydrous **calcium acrylate** ($\text{Ca}(\text{C}_3\text{H}_3\text{O}_2)_2$) is a versatile monomer with significant potential in polymer chemistry, materials science, and pharmaceutical applications. Its ability to form polymers with diverse properties makes it a compound of interest for developing novel materials and drug delivery systems. This technical guide provides a comprehensive overview of anhydrous **calcium acrylate**, focusing on its synthesis, spectroscopic characterization, and potential applications. Due to the absence of a publicly available, experimentally determined crystal structure, this guide presents available spectroscopic data and theoretical considerations.

Chemical and Physical Properties

Anhydrous **calcium acrylate** is a white powder. While a definitive crystal structure is not publicly available, some fundamental properties have been reported.

Property	Value	Source
Molecular Formula	$C_6H_6CaO_4$	[1][2]
Molecular Weight	182.19 g/mol	[1][2]
Appearance	White powder	[1]
Melting Point	Remained unmelted at 250°C	[1]
CAS Number	6292-01-9	[1]

Synthesis of Anhydrous Calcium Acrylate

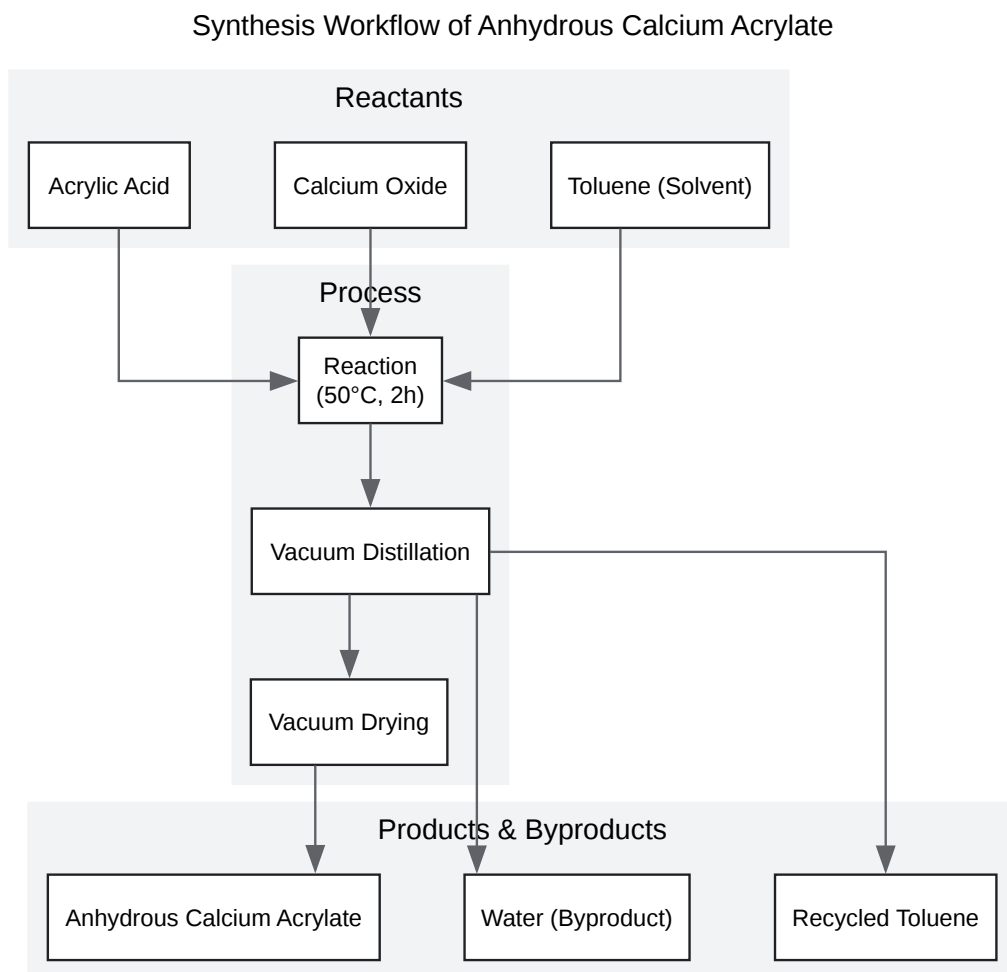
A common method for the synthesis of anhydrous **calcium acrylate** involves the reaction of acrylic acid with calcium oxide in a non-aqueous solvent, followed by the removal of water.

Experimental Protocol

The following protocol is based on a documented synthesis of calcium diacrylate[1]:

- **Reaction Setup:** A 500 ml four-necked cylindrical reaction flask is equipped with a mechanical stirrer, a thermometer, a dropping funnel, and a Dean-Stark trap.
- **Charging the Reactor:** The flask is charged with 177 grams of toluene and 45 grams (0.804 moles) of calcium oxide.
- **Addition of Acrylic Acid:** The mixture is heated to $50 \pm 5^\circ\text{C}$. Subsequently, 118.69 grams (1.648 moles) of acrylic acid are slowly added through the dropping funnel.
- **Reaction:** The mixture is stirred at $50 \pm 5^\circ\text{C}$ for 2 hours.
- **Purification:** The mixture is then subjected to vacuum distillation to remove 14.47 grams of water and to recycle the toluene.
- **Drying:** The resulting white powder is dried under vacuum until a constant mass is achieved. The reported yield is 116.39 grams (78%).

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for anhydrous **calcium acrylate**.

Spectroscopic Characterization

While crystallographic data is unavailable, spectroscopic methods provide valuable insights into the molecular structure of anhydrous **calcium acrylate**.

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of synthesized **calcium acrylate** shows characteristic peaks that confirm the formation of the salt.

Wavenumber (cm ⁻¹)	Assignment	Reference
3370 (broad)	O-H stretching (residual water)	[1]
1642	C=C stretching of the acrylate group	[1]
1536	Asymmetric stretching of the carboxylate group (COO ⁻)	[1]
1446	Symmetric stretching of the carboxylate group (COO ⁻)	[1]
1372, 1275	C-H bending	[1]
1066	C-O stretching	[1]
986, 963, 919, 837	C-H out-of-plane bending	[1]

The significant shift of the carboxylate stretching bands compared to acrylic acid (which has a C=O stretch around 1700 cm⁻¹) is indicative of the formation of the calcium salt[3][4][5][6][7].

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H-NMR spectrum provides information about the protons in the acrylate moiety.

Chemical Shift (δ) ppm	Multiplicity	Assignment	Reference
6.18-6.01	multiplet	Vinyl protons (=CH ₂)	[1]
5.69	multiplet	Vinyl proton (-CH=)	[1]

The spectrum, recorded in a mixture of CDCl₃ and d₅-DMSO, confirms the presence of the vinyl group in the acrylate structure[1][8][9][10][11].

Crystal Structure: Current Status and Theoretical Considerations

As of the date of this guide, a comprehensive search of academic literature and crystallographic databases has not yielded an experimentally determined crystal structure for anhydrous **calcium acrylate**. Therefore, quantitative data such as unit cell parameters, space group, and precise bond lengths and angles from single-crystal X-ray diffraction are not available.

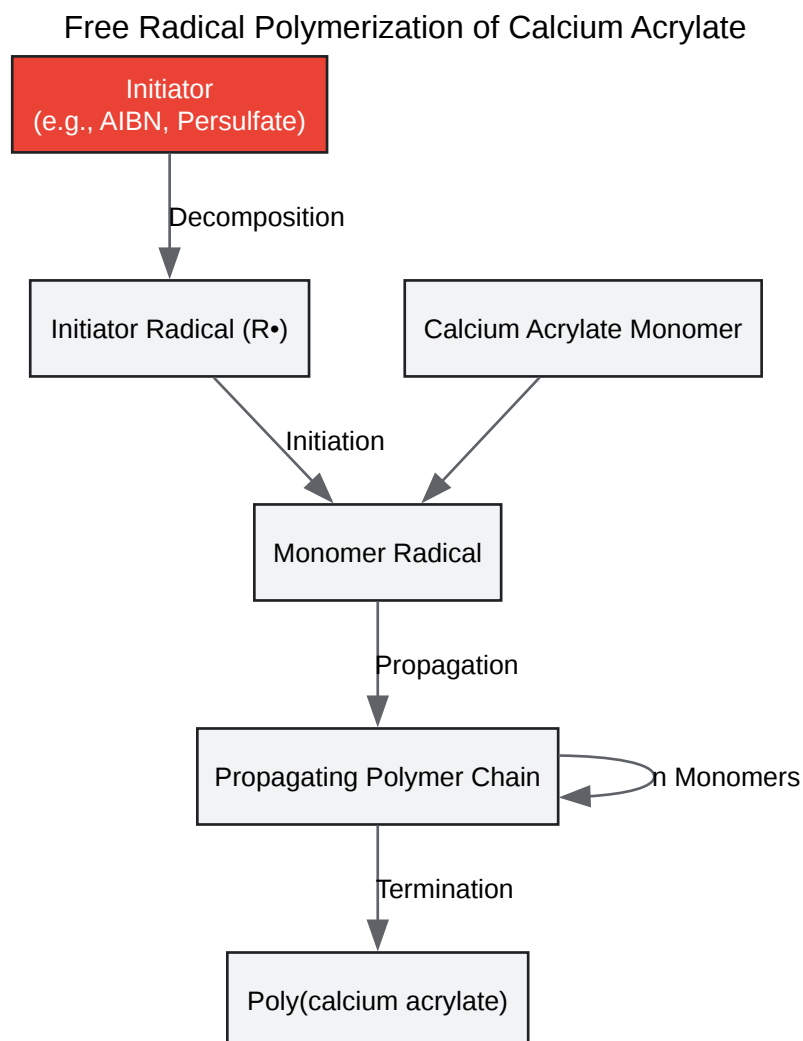
Theoretical studies using Density Functional Theory (DFT) have been employed to investigate the binding between Ca^{2+} ions and acrylate molecules. These computational models can provide estimates of bond lengths. For instance, theoretical Ca-O bond lengths in similar systems have been calculated to be in the range of 2.205-2.220 Å. However, it is crucial to note that these are theoretical values and may differ from experimental findings.

Polymerization and Applications

Anhydrous **calcium acrylate** is a monomer that can undergo polymerization to form poly(**calcium acrylate**). This polymer and its copolymers have a range of potential applications.

Free Radical Polymerization

Poly(**calcium acrylate**) can be synthesized via free radical polymerization. The process involves initiation, propagation, and termination steps.



[Click to download full resolution via product page](#)

Caption: Simplified pathway for free radical polymerization.

Potential Applications

- **Drug Delivery:** The carboxylate groups in poly(**calcium acrylate**) can interact with various drug molecules, making it a candidate for controlled-release drug delivery systems[12][13][14][15]. The polymer's properties can be tuned by copolymerization with other monomers.

- Biomaterials: Calcium-containing polymers are of interest in bone tissue engineering and other biomedical applications due to their biocompatibility[13].
- Industrial Applications: Acrylate polymers are widely used as adhesives, coatings, and absorbents. Poly(**calcium acrylate**) may offer unique properties in these areas, particularly where interactions with calcium ions are beneficial, such as in cement formulations[16].

Thermal Properties

While specific thermal decomposition data for anhydrous **calcium acrylate** is not readily available, the thermal behavior of other Group 2 metal salts can provide some insights. The thermal decomposition of calcium carbonate and calcium nitrate typically yields calcium oxide as the final solid product[17][18][19][20][21]. It is plausible that the thermal decomposition of anhydrous **calcium acrylate** would also result in the formation of calcium oxide, along with the evolution of organic decomposition products.

Conclusion

Anhydrous **calcium acrylate** is a chemical compound with significant potential, particularly as a monomer for the synthesis of functional polymers. While its synthesis and spectroscopic characteristics are documented, a definitive experimental crystal structure remains to be elucidated. Further research, particularly single-crystal X-ray diffraction studies, is necessary to fully characterize its solid-state structure. Such data would provide a more profound understanding of its properties and could accelerate the development of new materials and technologies based on this versatile compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CALCIUM ACRYLATE synthesis - chemicalbook [chemicalbook.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]

- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. rjpbcs.com [rjpbcs.com]
- 6. azom.com [azom.com]
- 7. gammadata.se [gammadata.se]
- 8. researchgate.net [researchgate.net]
- 9. publications.iupac.org [publications.iupac.org]
- 10. Human Metabolome Database: ¹H NMR Spectrum (1D, 300 MHz, CDCl₃, experimental) (HMDB0033978) [hmdb.ca]
- 11. commons.emich.edu [commons.emich.edu]
- 12. Hard, Soft, and Hard-and-Soft Drug Delivery Carriers Based on CaCO₃ and Alginate Biomaterials: Synthesis, Properties, Pharmaceutical Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Acrylate and Methacrylate Polymers' Applications: Second Life with Inexpensive and Sustainable Recycling Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 14. mdpi.com [mdpi.com]
- 15. biomedres.us [biomedres.us]
- 16. mdpi.com [mdpi.com]
- 17. researchgate.net [researchgate.net]
- 18. chemguide.co.uk [chemguide.co.uk]
- 19. asianpubs.org [asianpubs.org]
- 20. mdpi.com [mdpi.com]
- 21. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [crystal structure of anhydrous calcium acrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594391#crystal-structure-of-anhydrous-calcium-acrylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com